

The Foundational Role of Internal Standards in Lipidomics

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Compound of Interest

Compound Name: 17:0-16:1 PE-d5

CAS No.: 2342575-77-1

Cat. No.: B15557119

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An internal standard (IS) is a well-characterized compound of a known concentration that is added to a sample prior to its analysis.^[1] The core principle is that the internal standard experiences the same analytical variations as the analytes of interest.^[1] By measuring the ratio of the analyte's response to the internal standard's response, variations introduced during sample handling, extraction, and mass spectrometric analysis can be effectively normalized.^[1]

The primary functions of internal standards in lipidomics are:

- **Correction for Sample Loss:** During the multi-step processes of lipid extraction and sample preparation, some sample loss is inevitable. An internal standard, added at the beginning of the workflow, experiences the same loss, allowing for accurate correction.^[1]
- **Correction for Ionization Variability:** Electrospray ionization (ESI), a common ionization technique in lipidomics, can be susceptible to matrix effects, where other molecules in the sample can suppress or enhance the ionization of the analyte. An ideal internal standard co-elutes with the analyte and experiences the same matrix effects, thus normalizing the signal.

- Improved Accuracy and Precision: By accounting for the aforementioned sources of error, internal standards significantly improve the accuracy and precision of lipid quantification.[1]

Types of Internal Standards in Lipidomics

The two most prevalent types of internal standards employed in lipidomics are stable isotope-labeled lipids and odd-chain lipids.[2]

- Stable Isotope-Labeled Lipids: These are considered the "gold standard" in lipidomics. They are chemically identical to the endogenous lipids of interest but are enriched with heavy isotopes, such as deuterium (^2H or D) or carbon-13 (^{13}C).[2] This near-identical physicochemical behavior ensures they closely mimic the extraction and ionization efficiency of the target lipids.
- Odd-Chain and Non-Endogenous Lipids: These are lipids containing fatty acid chains with an odd number of carbon atoms or other structural modifications not typically found in the biological system being studied.[2] They offer a cost-effective alternative to stable isotope-labeled standards and are frequently used, especially in untargeted lipidomics approaches.

Criteria for Selecting an Appropriate Internal Standard

The careful selection of an internal standard is a critical step in designing a robust quantitative lipidomics experiment. Key considerations include:

- Structural Similarity: The internal standard should be as structurally similar to the analyte as possible to ensure comparable extraction efficiency and ionization response.[3]
- Not Naturally Present: The chosen internal standard should be absent or present at very low levels in the biological sample to avoid interference with the measurement of the endogenous analyte.[3][4]
- Timing of Addition: The internal standard should be added as early as possible in the sample preparation workflow, ideally before lipid extraction, to account for variability in all subsequent steps.[2][4]

- Purity and Stability: The internal standard must be of high purity and stable throughout the entire analytical process.^[1]
- Co-elution (for LC-MS): In liquid chromatography-mass spectrometry (LC-MS), the internal standard should ideally co-elute with the analyte to ensure they are subjected to the same matrix effects at the same time.^[1]

Quantitative Data for Commercial Internal Standard Mixtures

Several commercial mixtures of internal standards are available, simplifying the preparation of internal standard solutions. The following tables summarize the composition and concentration of commonly used internal standard mixtures from Avanti Polar Lipids.

Table 1: Avanti EquiSPLASH™ LIPIDOMIX® Quantitative Mass Spec Internal Standard (Product Number 330731)

Compound Class	Deuterated Lipid Internal Standard	Target Concentration (µg/mL)
Phosphatidylcholine	15:0-18:1(d7)-PC	100
Phosphatidylethanolamine	15:0-18:1(d7)-PE	100
Phosphatidylserine	15:0-18:1(d7)-PS	100
Phosphatidylglycerol	15:0-18:1(d7)-PG	100
Phosphatidylinositol	15:0-18:1(d7)-PI	100
Phosphatidic Acid	15:0-18:1(d7)-PA	100
Lysophosphatidylcholine	18:1(d7)-LPC	100
Lysophosphatidylethanolamine	18:1(d7)-LPE	100
Ceramide	d18:1(d7)/18:1-Cer	100
Sphingomyelin	d18:1(d7)/18:1-SM	100
Dihydroceramide	d18:0(d7)/18:0-DHCer	100
Glucosylceramide	d18:1(d7)/18:1-GlcCer	100
Triglyceride	15:0-18:1(d7)-15:0-TG	100

Data sourced from Sigma-Aldrich product information for Avanti Product Number 330731.[\[5\]](#)

Table 2: Avanti SPLASH™ LIPIDOMIX® Quantitative Mass Spec Internal Standard (for Human Plasma)

Compound Class	Deuterated Lipid Internal Standard	Concentration (µg/mL)
Phosphatidylcholine	15:0-18:1(d7)-PC	160
Phosphatidylethanolamine	15:0-18:1(d7)-PE	5
Phosphatidylserine	15:0-18:1(d7)-PS	2
Phosphatidylglycerol	15:0-18:1(d7)-PG	0.5
Phosphatidylinositol	15:0-18:1(d7)-PI	1
Phosphatidic Acid	15:0-18:1(d7)-PA	0.5
Lysophosphatidylcholine	18:1(d7)-LPC	30
Lysophosphatidylethanolamine	18:1(d7)-LPE	2
Ceramide	d18:1(d7)/18:1-Cer	5
Sphingomyelin	d18:1(d7)/18:1-SM	30
Dihydroceramide	d18:0(d7)/18:0-DHCer	1
Glucosylceramide	d18:1(d7)/18:1-GlcCer	1
Triglyceride	15:0-18:1(d7)-15:0-TG	200
Cholesterol Ester	18:1(d7)-CE	100

Data sourced from Sigma-Aldrich product information for Avanti Product Number 330707.[6]

Table 3: Avanti Odd-Chained LIPIDOMIX® Quantitative Mass Spec Internal Standard

Compound	Concentration (µg/mL)	Molar Concentration (µM)
17:1 Lyso PG (Na Salt)	13	25
17:1 Lyso PA (NH4 Salt)	15	36
17:1 Lyso PI (NH4 Salt)	13	22
17:1 Lyso PS (Na Salt)	13	25
17:1 Lyso PC	575	1125
17:1 Lyso PE	12	25
17:0-17:0 DAG	300	500
17:0-17:0-17:0 TAG	1500	1750
12:0 SM (d18:1/12:0)	650	1000
17:0-14:1 PC	3775	5250
17:0-14:1 PS (NH4 Salt)	180	250
17:0-14:1 PG (NH4 Salt)	90	125
17:0-14:1 PA (NH4 Salt)	15	25
17:0-14:1 PE	120	175
17:0-14:1 PI (NH4 Salt)	200	250
17:0 Chol Ester	8475	13250

Data sourced from a product information sheet for Avanti Product Number 330711X-1EA.[\[7\]](#)

Experimental Protocols

Detailed and consistent experimental protocols are crucial for generating reliable and reproducible lipidomics data. The following sections provide representative protocols for sample preparation and LC-MS analysis.

Lipid Extraction from Plasma (Modified Folch Method)

This method is a widely used protocol for the extraction of total lipids from biological samples.

[8][9]

- **Sample Preparation:** Thaw frozen plasma samples on ice.
- **Internal Standard Spiking:** To a glass tube, add a known volume of the internal standard mixture (e.g., 10 μ L of Avanti SPLASH LIPIDOMIX®).[10]
- **Sample Addition:** Add a precise volume of the plasma sample (e.g., 10 μ L) to the tube containing the internal standard.[6]
- **Monophasic Mixture Formation:** Add a 2:1 (v/v) mixture of chloroform:methanol to the sample to a final volume that is 20 times the sample volume. For a 10 μ L plasma sample, this would be 200 μ L of the chloroform:methanol mixture.[9] Vortex the mixture vigorously for 15-20 minutes to ensure complete mixing and protein precipitation.[9]
- **Phase Separation:** Add 0.2 volumes of 0.9% NaCl solution (or water) to the monophasic mixture to induce phase separation.[9] For a 210 μ L mixture, add 42 μ L of NaCl solution. Vortex for 2 minutes.[9]
- **Centrifugation:** Centrifuge the sample at a low speed (e.g., 2,000 rpm) for 10 minutes to separate the aqueous and organic layers.[9]
- **Lipid Collection:** Carefully collect the lower organic layer, which contains the lipids, using a glass Pasteur pipette and transfer it to a clean tube.[8]
- **Drying:** Evaporate the solvent to dryness under a gentle stream of nitrogen gas.
- **Reconstitution:** Reconstitute the dried lipid extract in a solvent suitable for LC-MS analysis, such as a 1:1 (v/v) mixture of methanol:isopropanol.[1]

Untargeted Lipidomic Profiling by LC-MS/MS

This protocol outlines a general procedure for the analysis of lipid extracts using liquid chromatography coupled with tandem mass spectrometry.

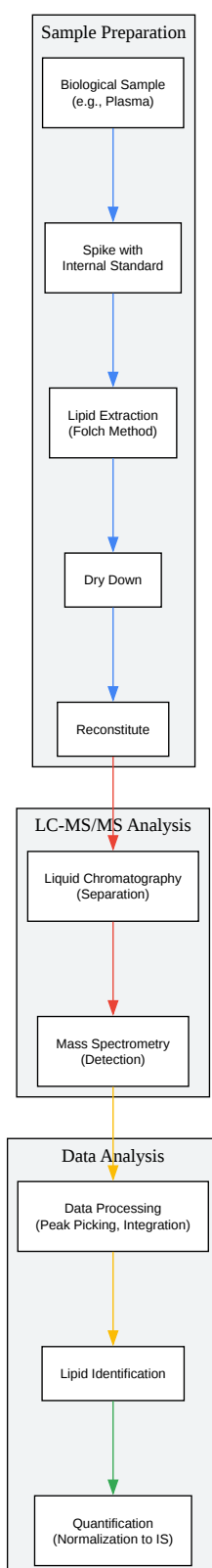
- **Chromatographic Separation:**

- Column: Utilize a C18 reversed-phase column suitable for lipid separation.[11]
- Mobile Phase A: Acetonitrile/water (60:40) with 10 mM ammonium formate and 0.1% formic acid.[2]
- Mobile Phase B: Isopropanol/acetonitrile (90:10) with 10 mM ammonium formate and 0.1% formic acid.[2]
- Gradient: A typical gradient starts with a low percentage of mobile phase B, which is gradually increased to elute the more hydrophobic lipids. For example: 0-4 min, 15-30% B; 4-5 min, 30-52% B; 5-22 min, 52-82% B; 22-23 min, 82-95% B; 23-27 min, 95-99% B; hold at 99% B for 11 min, then re-equilibrate at 15% B.[10]
- Flow Rate: A common flow rate is between 0.3-0.6 mL/min.[2]
- Column Temperature: Maintain the column at a constant temperature (e.g., 55°C) to ensure reproducible retention times.[2]
- Mass Spectrometry Analysis:
 - Ionization Mode: Employ electrospray ionization (ESI) in both positive and negative ion modes to detect a broad range of lipid classes.
 - Data Acquisition: Acquire data using a data-dependent acquisition (DDA) or data-independent acquisition (DIA) approach to collect both MS1 and MS/MS spectra for lipid identification and quantification.
- Data Processing and Quantification:
 - Peak Picking and Integration: Use specialized software to detect and integrate the chromatographic peaks for both the endogenous lipids and the internal standards.
 - Lipid Identification: Identify lipids by matching the accurate mass, retention time, and fragmentation pattern (MS/MS spectrum) to lipid databases.
 - Quantification: Calculate the concentration of each lipid species by normalizing its peak area to the peak area of the corresponding internal standard. For absolute quantification, a

calibration curve is constructed using a series of known concentrations of authentic standards.[1]

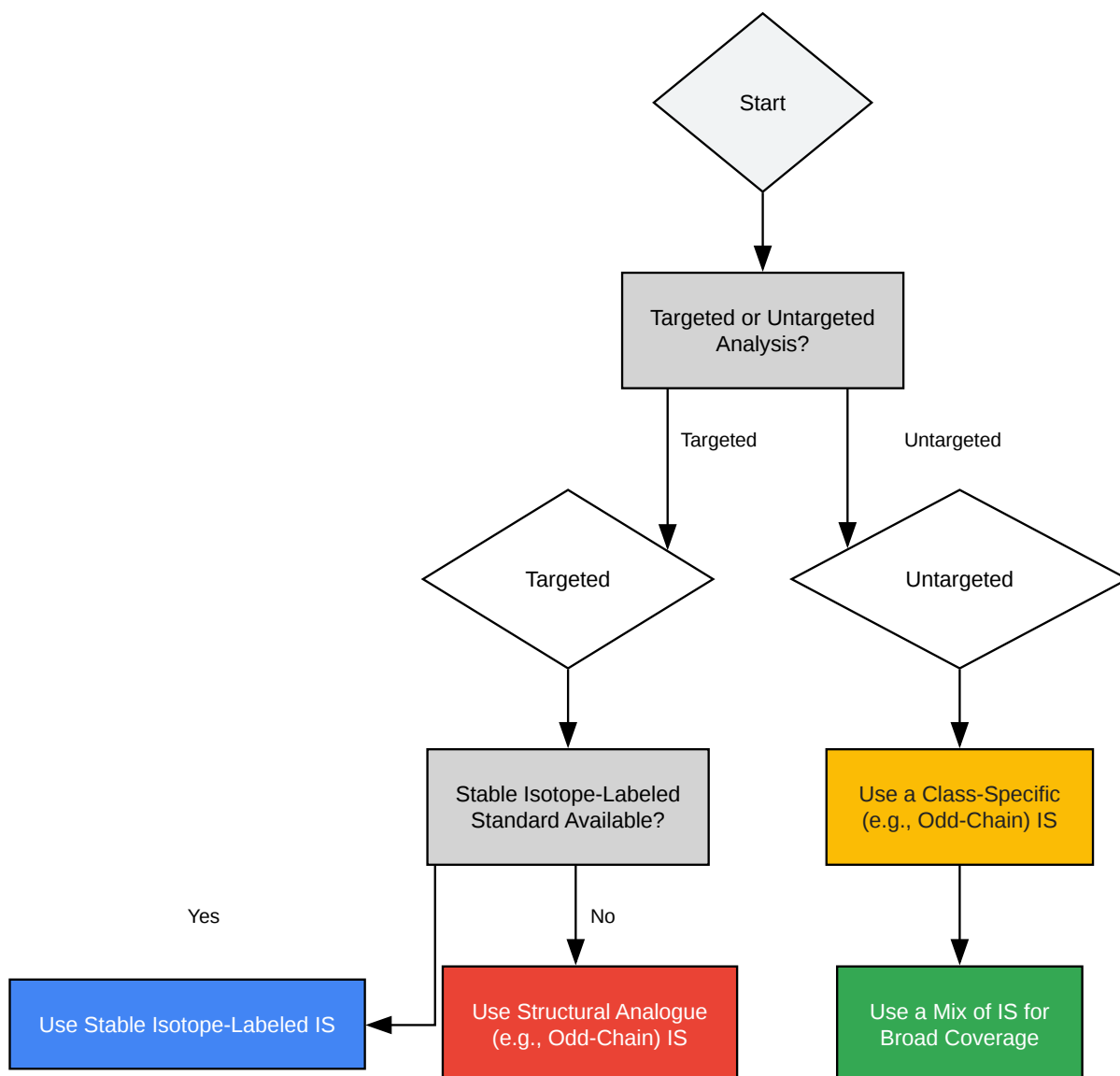
Visualization of Key Concepts and Pathways

Diagrams are essential for visualizing complex experimental workflows and biological signaling pathways.



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Caption: A typical experimental workflow for lipidomics analysis using internal standards.



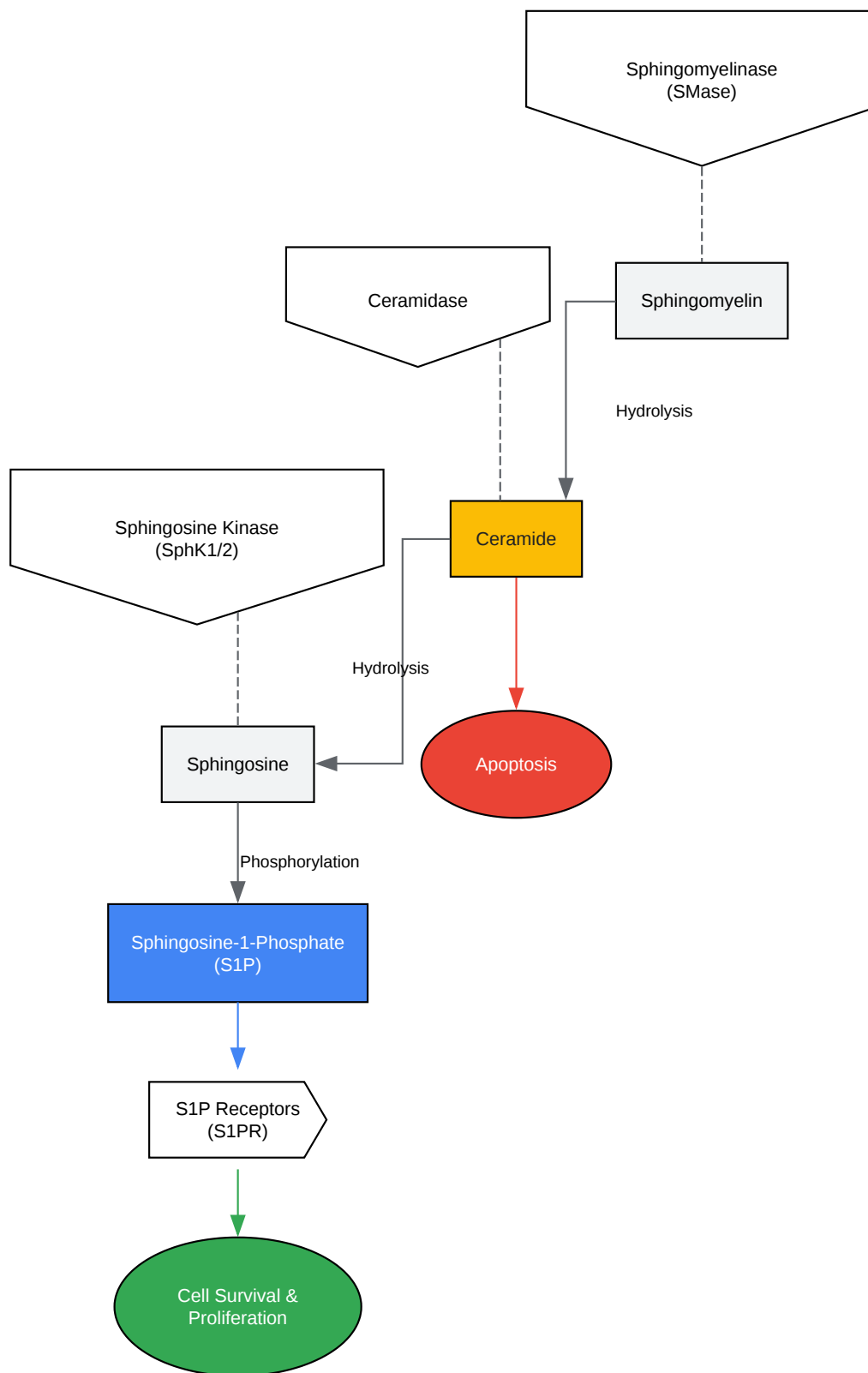
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Caption: A decision tree for the selection of an appropriate internal standard.

Sphingolipid Signaling Pathway

Sphingolipids are a class of lipids that play crucial roles in signal transduction and cell recognition.^[12] The metabolism of sphingolipids generates several bioactive molecules,

including ceramide and sphingosine-1-phosphate (S1P), which have opposing effects on cell fate.^[12]

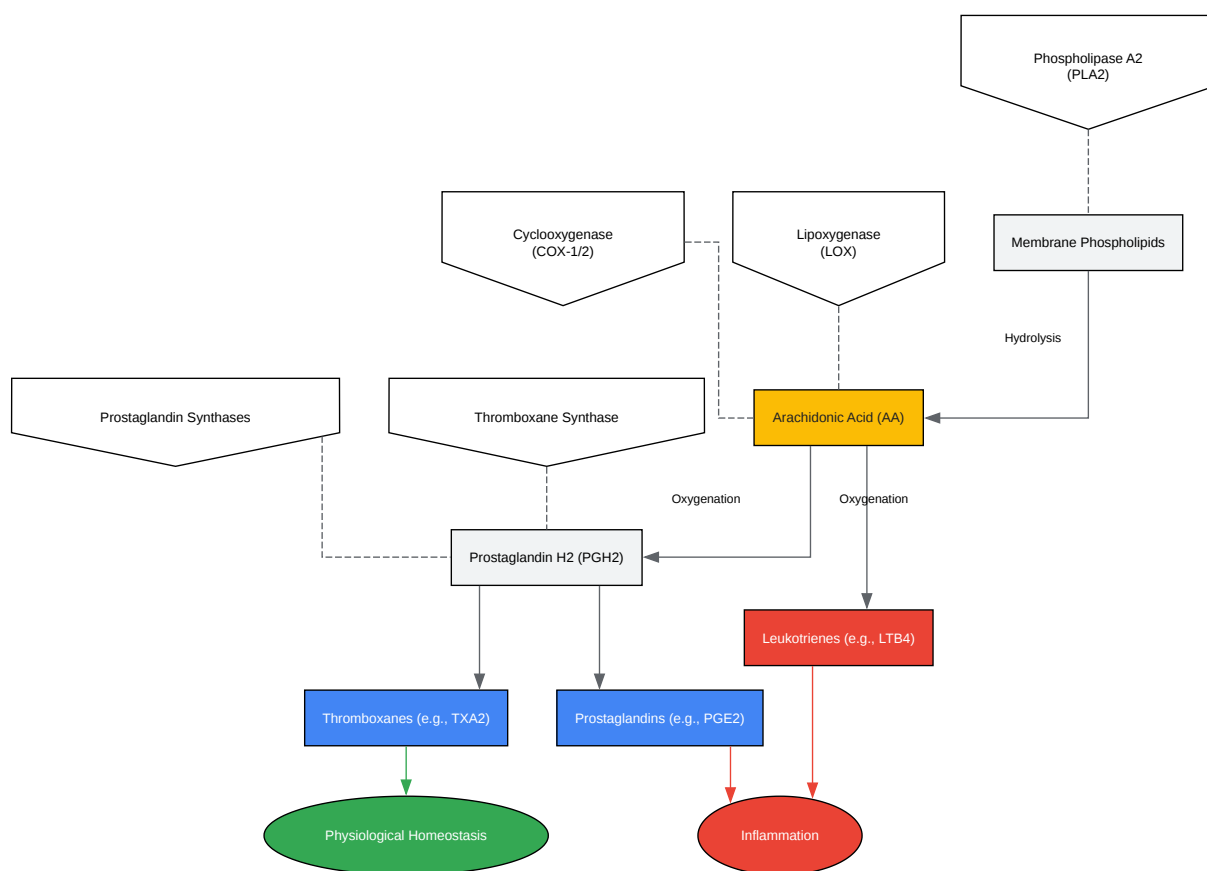


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Caption: A simplified diagram of the sphingolipid signaling pathway.

Eicosanoid Signaling Pathway

Eicosanoids are signaling molecules derived from the oxidation of 20-carbon fatty acids, primarily arachidonic acid.^[13] They are potent mediators of inflammation and are involved in a wide range of physiological processes.^[13]



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Caption: An overview of the eicosanoid signaling pathway.

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References

- 1. The organization and consequences of eicosanoid signaling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. journals.asm.org [journals.asm.org]
- 3. Special procedures | Cyberlipid [cyberlipid.gerli.com]
- 4. Bulk Untargeted LC-MS/MS Lipidomics [protocols.io]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. sigmaaldrich.cn [sigmaaldrich.cn]
- 8. Single Step Lipid Extraction From Food Stuffs [rockedu.rockefeller.edu]
- 9. m.youtube.com [m.youtube.com]
- 10. Lipidomics SOP | HSC Cores - BookStack [bookstack.cores.utah.edu]
- 11. lcms.cz [lcms.cz]
- 12. cusabio.com [cusabio.com]
- 13. geneglobe.qiagen.com [geneglobe.qiagen.com]
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